

Application Notes and Protocols for Developing Ni-W Composites with Enhanced Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Nickel-Wolfram

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Introduction

Nickel-Tungsten (Ni-W) composites are advanced materials renowned for their exceptional hardness, wear resistance, corrosion resistance, and thermal stability, making them a viable alternative to hard chromium coatings.[1] The incorporation of secondary phase particles into the Ni-W matrix can further enhance these properties, opening up new applications in aerospace, automotive, electronics, and catalysis.[2][3] This document provides detailed application notes and protocols for the synthesis and characterization of Ni-W composites with enhanced properties, focusing on the widely used electrodeposition technique.

Data Presentation: Properties of Ni-W Composites

The following tables summarize the quantitative data on the properties of various Ni-W composites from recent studies.

Table 1: Mechanical Properties of Ni-W Based Composites

Composite Material	Reinforcement Concentration	Microhardness (HV)	Wear Rate (mm ³ /N ⁻¹ m ⁻¹)	Friction Coefficient	Reference
Ni-W	-	578.2	7.43×10^{-5}	-	[3]
Ni-W/Graphene Nanoplatelets (GNPs)	Not Specified	782.6	2.72×10^{-5}	-	[3]
Ni-W-ZrO ₂ -TiO ₂	5 g/L ZrO ₂ , 15 g/L TiO ₂	963	-	-	[3]
Ni/W-SiC	7 g/L SiC	~905.3	-	-	[4]
Ni-WC	10 g/L WC	~2.0 GPa (~204 HV)	-	-	[5]
Pure Nickel	-	~0.2 GPa (~20 HV)	-	-	[5]
Ni-W (17 at% W)	-	~9.2 GPa (~863 HV)	-	-	[6]
Ni-W (3 at% W)	-	~4.5 GPa (~422 HV)	-	-	[6]

Table 2: Corrosion Resistance of Ni-W Based Composites in 3.5 wt.% NaCl

Composite Material	Reinforcement Concentration	Corrosion Potential (E _{corr}) (V)	Corrosion Current Density (i _{corr}) (A/cm ²)	Reference
Ni-W	-	-	25.16 x 10 ⁻⁶	[3]
Ni-W/Graphene Nanoplatelets (GNPs)	Not Specified	-	18.19 x 10 ⁻⁶	[3]
PRC-NiW-CeO ₂	Not Specified	-4.72 x 10 ⁻¹	5.32 x 10 ⁻⁶	[2]

Table 3: Electrocatalytic Activity for Hydrogen Evolution Reaction (HER) in 1 M KOH

Composite Material	W Content (wt.%)	Exchange Current Density (mA/cm ²)	Tafel Slope (mV/dec)	Reference
Pure Ni	0	-	-	[7]
Ni-W	35.8	0.644	-168	[7]

Experimental Protocols

Protocol 1: Electrodeposition of Ni-W Composite Coatings

This protocol describes the general procedure for synthesizing Ni-W composite coatings using the electrodeposition method.

1. Substrate Preparation:

- Mechanically polish the substrate (e.g., low-carbon steel, mild steel) with successively finer grades of SiC paper.
- Degrease the substrate ultrasonically in acetone or ethanol.

- Activate the surface by dipping it in a dilute acid solution (e.g., 10% HCl) for a short period.
- Rinse thoroughly with deionized water and dry.

2. Electrolyte Preparation:

- The electrolyte composition can be varied to control the properties of the coating. A typical sulfate-citrate bath composition is provided in Table 4.
- Dissolve the chemical reagents in deionized water in the specified order.
- Add the reinforcing nanoparticles (e.g., Cr_2O_3 , CeO_2 , GO, WC, SiC) to the electrolyte and use magnetic stirring or ultrasonication to ensure a uniform dispersion.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)

Table 4: Example of an Electrodeposition Bath Composition

Component	Concentration	Purpose
Nickel Sulfate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$)	100 g/L	Source of Ni ions
Sodium Tungstate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$)	10-40 g/L	Source of W ions
Sodium Citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$)	60 g/L	Complexing agent
Reinforcing Particles (e.g., Cr_2O_3)	2-20 g/L	Enhancement phase
pH	7-9 (adjusted with H_2SO_4 or NH_4OH)	
Temperature	50-70 °C	

3. Electrodeposition Process:

- Set up a two-electrode electrochemical cell with the prepared substrate as the cathode and a pure nickel plate as the anode.[\[4\]](#)
- Immerse the electrodes in the prepared electrolyte.

- Maintain the desired temperature and continuous agitation of the electrolyte.
- Apply a constant current density (e.g., 1-10 A/dm²) or a pulsed current waveform using a DC power supply or a potentiostat/galvanostat.[4][9] The use of pulse reverse current (PRC) can yield coatings with fewer pores and cracks.[6]
- The deposition time will determine the thickness of the coating.

4. Post-Deposition Treatment:

- After deposition, rinse the coated substrate with deionized water and dry it.
- Heat treatment can be performed to improve the coating's properties by inducing phase transformations and relieving internal stress.[10]

Protocol 2: Characterization of Ni-W Composite Coatings

This protocol outlines the key techniques for characterizing the synthesized Ni-W composites.

1. Microstructural and Compositional Analysis:

- Scanning Electron Microscopy (SEM): To observe the surface morphology, microstructure, and cross-section of the coating.[7]
- Energy Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition of the coating, including the weight percentage of Ni, W, and the incorporated particles.[7]
- X-ray Diffraction (XRD): To identify the phase structure, crystallite size, and presence of solid solutions or intermetallic compounds.[2][7]

2. Mechanical Properties Testing:

- Microhardness Test: To measure the hardness of the coating using a Vickers or Knoop microhardness tester.[3]
- Wear and Friction Test: To evaluate the wear resistance and coefficient of friction using a pin-on-disk or ball-on-disk tribometer.[3]

3. Corrosion Resistance Evaluation:

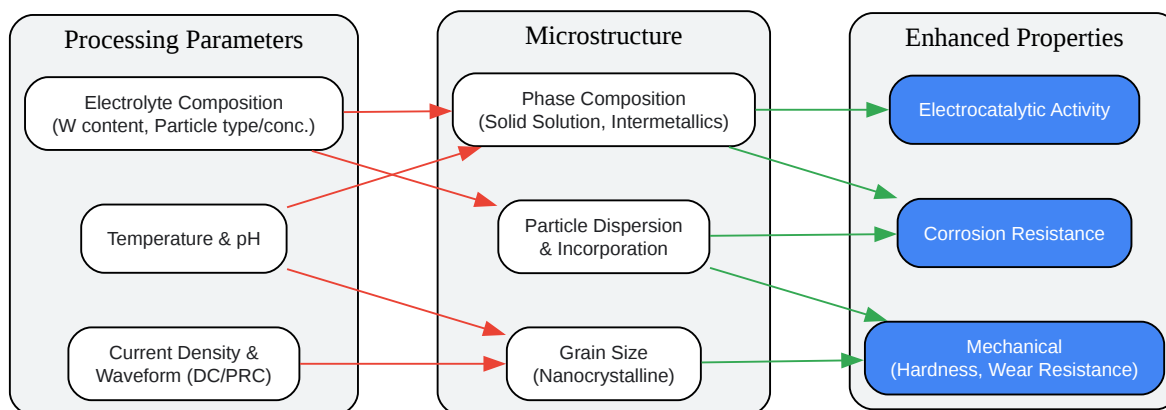
- **Potentiodynamic Polarization:** To determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) in a specific corrosive medium (e.g., 3.5 wt.% NaCl solution). A three-electrode cell is typically used with the coated sample as the working electrode, a platinum sheet as the counter electrode, and a saturated calomel electrode (SCE) or Ag/AgCl as the reference electrode.[8]
- **Electrochemical Impedance Spectroscopy (EIS):** To investigate the corrosion mechanism and the protective properties of the coating.

4. Electrocatalytic Activity Measurement (for HER):

- **Linear Sweep Voltammetry (LSV):** To evaluate the hydrogen evolution reaction (HER) activity in an alkaline solution (e.g., 1 M KOH).
- **Tafel Plots:** To determine the Tafel slope and exchange current density from the LSV data, which are key parameters for HER kinetics.[7]
- **Chronopotentiometry:** To assess the long-term stability of the electrocatalyst.[7]

Visualizations

Caption: Workflow for Ni-W composite synthesis and characterization.



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- To cite this document: BenchChem. [Application Notes and Protocols for Developing Ni-W Composites with Enhanced Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15470945#developing-ni-w-composites-with-enhanced-properties]

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